Technical Support Center: Enzalutamide Intermediate & Degradation Analysis

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Compound of Interest

Compound Name:	*2-(5-Chloropyridin-2-yl)-2-methylpropanenitrile*
Cat. No.:	*B11909213*

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Status: Operational | Subject: Enzalutamide (MDV3100) & Intermediates | Audience: R&D / QC Scientists

Introduction: The Stability Matrix

Welcome to the Enzalutamide Technical Support Hub. This guide addresses the critical challenges in profiling the degradation of Enzalutamide and its synthetic intermediates.

Enzalutamide contains a thiohydantoin ring and a nitrile group, both of which are chemically labile sites. A primary challenge in process chemistry is controlling the isothiocyanate intermediate (Enzal-2) and its hydrolysis product, the amine (Enzal-2A). Both are classified as potentially genotoxic impurities (PGIs) under ICH M7 guidelines.[1]

This guide provides self-validating protocols to identify, separate, and characterize these species using LC-MS/MS and stress testing.

Module 1: Chromatographic Separation & Troubleshooting

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User Query:"I am observing co-elution between the carboxylic acid metabolite and the polar degradation products of the isothiocyanate intermediate. How do I resolve this?"

Technical Analysis

The degradation profile is complex because the Carboxylic Acid Metabolite (formed via nitrile hydrolysis) and Enzal-2A (amine formed via isothiocyanate hydrolysis) have significantly different pKa values but can overlap on standard C18 gradients if pH is not optimized.

- Enzal-2 (Isothiocyanate): Highly lipophilic (Late eluting).
- Enzal-2A (Amine): Basic, polar (Early eluting).
- Carboxylic Acid Degradant: Acidic (pH dependent elution).

Troubleshooting Protocol

Parameter	Standard Condition	Optimized Resolution Protocol
Stationary Phase	Standard C18 (e.g., 5µm)	Waters ACQUITY CSH C18 (1.7 µm) or Phenyl-Hexyl (for aromatic selectivity)
Mobile Phase A	Water (0.1% Formic Acid)	10 mM Ammonium Acetate (pH 4.5)
Mobile Phase B	Acetonitrile	Methanol:Acetonitrile (30:70)
Rationale	Acidic pH suppresses ionization of the carboxylic acid, increasing retention.	At pH 4.5, the carboxylic acid is partially ionized, shifting it away from the neutral Enzal-2A. The Phenyl-Hexyl phase interacts with the fluoro-aromatic rings.

Validation Step: Inject a mixture of Enzalutamide, Enzal-2, and Enzal-2A.[2] Calculate the Resolution (Rs). If Rs < 2.0 between Enzal-2A and the solvent front/early degradants, lower the initial organic % in the gradient to 5%.

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Module 2: Mass Spectrometry Identification (LC-MS/MS)

User Query:"I see an isobaric peak at m/z 465. How do I distinguish the parent Enzalutamide from potential rearrangement products or isobaric impurities?"

Diagnostic Fragmentation Guide

Enzalutamide and its intermediates show distinct fragmentation patterns in ESI+ and ESI- modes.

1. The Parent (Enzalutamide):

- Formula: C21H16F4N4O2S[3][4]
- Precursor Ion: [M+H]+ m/z 465.1
- Key Fragment (MS2):m/z 209 (loss of the dimethyl-thiohydantoin moiety).

2. The Critical Intermediate (Enzal-2 / Isothiocyanate):

- Structure: 4-isothiocyanato-2-(trifluoromethyl)benzonitrile[1][2][5]
- Risk: Genotoxic (Class 3).[2]
- Identification: Look for the characteristic loss of the isothiocyanate group (-NCS).

3. The Hydrolysis Product (Enzal-2A / Amine):

- Structure: 4-amino-2-(trifluoromethyl)benzonitrile[1][2][5]
- Precursor Ion: [M+H]+ m/z 187.0
- Source: Degradation of Enzal-2 via moisture exposure.

Data Table: MS Transitions for Monitoring

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Analyte	ESI Mode	Precursor (m/z)	Product Ions (m/z)	Mechanism
Enzalutamide	Positive	465.1	209.1, 192.0	Amide bond cleavage
Enzal-2 (Intermediate)	Positive	229.0	187.0, 140.0	Loss of -NCS
Enzal-2A (Degradant)	Positive	187.0	167.0, 140.0	Loss of HF, HCN
Carboxylic Acid Met.	Negative	464.1	420.1	Decarboxylation

Module 3: Forced Degradation Pathways

User Query:"Which stress conditions are most likely to generate the genotoxic impurity Enzal-2A from the intermediates?"

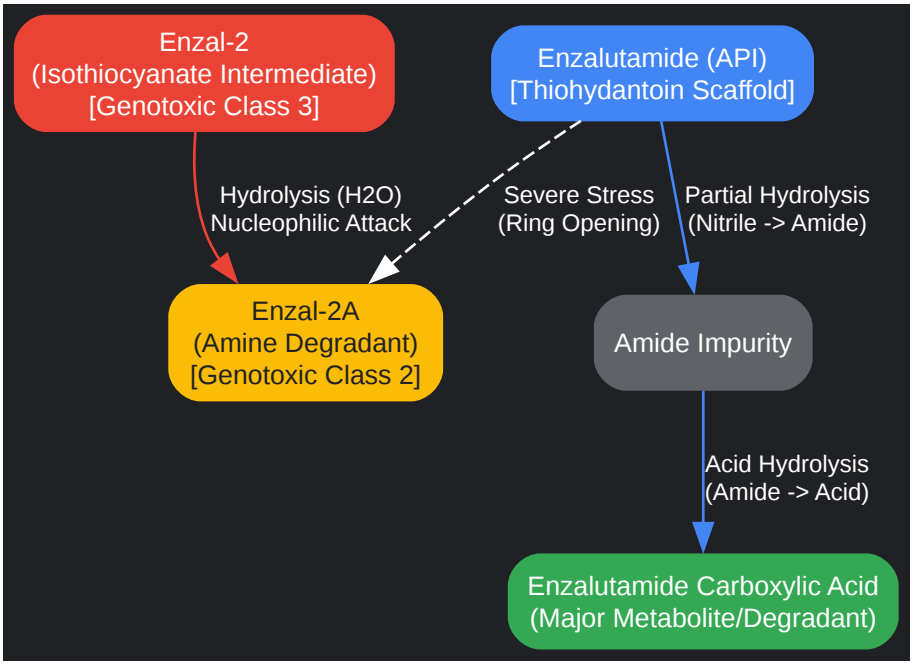
Degradation Mechanism

The Enzal-2 intermediate (Isothiocyanate) is highly susceptible to nucleophilic attack by water (hydrolysis), converting it to the Enzal-2A (Amine). This is the critical pathway for intermediate stability.

For the API (Enzalutamide), the primary degradation pathway is Acidic Hydrolysis, which attacks the nitrile group to form the amide and subsequently the carboxylic acid.

Visualizing the Pathway

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Figure 1: Degradation pathways linking the synthetic intermediate (Enzal-2) and the API to their respective hydrolysis products.

Stress Testing Protocol (Self-Validating)

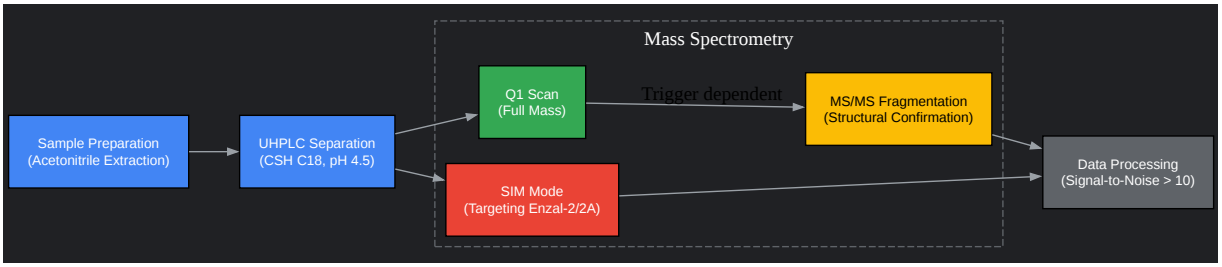
- Acid Stress: 0.1 N HCl at 80°C for 4 hours.
  - Expected Result: Decrease in API, appearance of Carboxylic Acid (m/z 482 -> 483 in +ve mode or 481 in -ve mode if calculating mass shift correctly, but actually Enzalutamide Carboxylic acid is 451.4 Da (loss of methyl/cyano changes)).
  - Correction: Enzalutamide (464 Da) -> Hydrolysis of Nitrile to Acid usually adds mass (+1 Da net from CN to COOH? No, CN is 26, COOH is 45. +19 Da shift).[6]
  - Verification: Check for Enzalutamide Carboxylic Acid (approx m/z 483).
- Oxidative Stress: 3% H2O2 at 60°C for 4 hours.
  - Expected Result: Oxidation of the sulfur in the thiohydantoin ring (Sulfoxide/Sulfone formation).

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- Humidity Stress (Intermediates): Expose Enzal-2 powder to 75% RH for 24h.
    - Expected Result: Conversion to Enzal-2A. If Enzal-2A > 0.1%, the intermediate storage condition is compromised.

Module 4: Analytical Workflow Visualization

User Query:"How should I structure the analytical workflow to ensure I don't miss trace genotoxic intermediates?"



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Figure 2: Recommended LC-MS/MS workflow for trace detection of genotoxic intermediates.

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